

GSK3395879 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GSK3395879

Cat. No.: B15577275

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Technical Support Center: GSK3395879

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility, handling, and use of **GSK3395879** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **GSK3395879**?

A1: The recommended solvent for dissolving **GSK3395879** is Dimethyl Sulfoxide (DMSO). It has a reported solubility of 10 mM in DMSO.^{[1][2]} For most cell-based assays, a stock solution is prepared in DMSO and then diluted to the final working concentration in an aqueous buffer or cell culture medium.

Q2: How should I prepare a stock solution of **GSK3395879**?

A2: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section of this guide. Generally, you will dissolve the solid compound in high-purity DMSO to your desired stock concentration, for example, 10 mM.

Q3: What is the mechanism of action for **GSK3395879**?

A3: **GSK3395879** is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) ion channel.^[1] By blocking TRPV4, it prevents the influx of calcium ions

into cells that is normally triggered by stimuli such as mechanical stress, heat, or osmotic changes.[3] This inhibition modulates downstream signaling pathways associated with these stimuli.

Q4: How should I store the solid compound and stock solutions of **GSK3395879**?

A4: The solid powder of **GSK3395879** should be stored at -20°C for long-term stability (months to years) or at 4°C for short-term storage (days to weeks).[2] Stock solutions in DMSO should be stored at -20°C for long-term storage or at 4°C for short-term use.[2]

Solubility Data

The solubility of **GSK3395879** in various solvents is summarized in the table below. Please note that while solubility in aqueous solutions is expected to be low, a common practice for cell culture experiments is to first dissolve the compound in DMSO and then dilute it into the aqueous medium.

Solvent	Solubility	Source
DMSO	10 mM	[1]
DMSO	Soluble	[2]
Ethanol	Data not available	
Water	Data not available	
PBS (pH 7.2)	Data not available	

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **GSK3395879** in DMSO

Materials:

- **GSK3395879** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous

- Sterile microcentrifuge tubes or vials
- Calibrated pipette

Procedure:

- Equilibrate the vial containing **GSK3395879** to room temperature before opening to prevent moisture condensation.
- Calculate the required amount of **GSK3395879** and DMSO. The molecular weight of **GSK3395879** is 485.41 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need 4.854 mg of **GSK3395879**.
- Weigh the calculated amount of **GSK3395879** and transfer it to a sterile vial.
- Add the appropriate volume of DMSO to the vial. For a 10 mM solution, add 1 mL of DMSO for every 4.854 mg of the compound.
- Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (up to 37°C) may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.

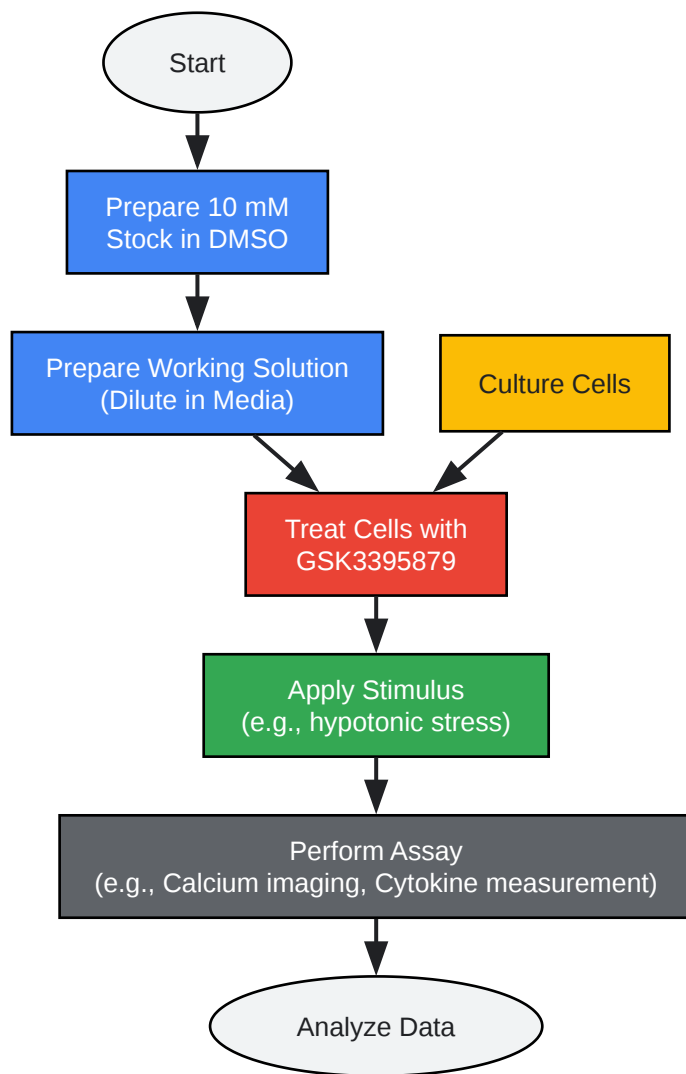
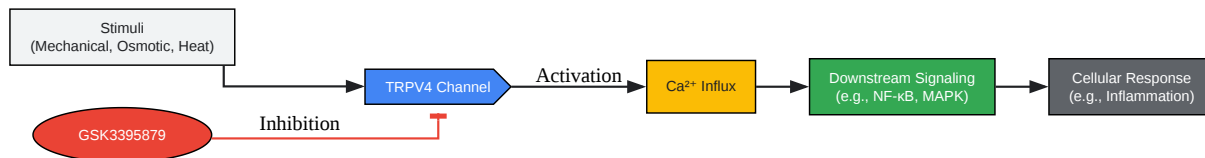
Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitates upon dilution in aqueous buffer.	The final concentration of the compound in the aqueous solution is too high, exceeding its aqueous solubility.	- Increase the percentage of DMSO in the final solution (be mindful of DMSO toxicity in your experimental system).- Decrease the final working concentration of GSK3395879.- Prepare the final dilution immediately before use.
Inconsistent experimental results.	- Improper storage of stock solutions leading to degradation.- Repeated freeze-thaw cycles of the stock solution.	- Ensure stock solutions are stored at -20°C in tightly sealed vials.- Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.
Cell toxicity observed at higher concentrations.	DMSO can be toxic to some cell lines at higher concentrations.	- Prepare a vehicle control with the same final concentration of DMSO to assess its effect on your cells.- Aim for a final DMSO concentration of less than 0.5% in your cell culture medium, and ideally below 0.1%.

Signaling Pathway and Experimental Workflow

TRPV4 Signaling Pathway

GSK3395879 acts as an antagonist to the TRPV4 channel. The following diagram illustrates a simplified representation of the TRPV4 signaling pathway. Activation of TRPV4 by various stimuli leads to an influx of Ca^{2+} , which in turn can activate downstream signaling cascades involved in processes like inflammation and mechanotransduction. **GSK3395879** blocks this initial Ca^{2+} influx.



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References

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